

Assessing the Genotoxic Potential of N-nitroso-desmethyl-diltiazem: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-diltiazem*

Cat. No.: *B16377775*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and drug manufacturers worldwide. These compounds are often potent genotoxic agents and are classified as probable human carcinogens. **N-nitroso-desmethyl-diltiazem** (ND-diltiazem) is a nitrosamine impurity that can form in drug products containing diltiazem. This technical guide provides an in-depth overview of the assessment of the genotoxic potential of ND-diltiazem, focusing on standard experimental protocols and data interpretation in a regulatory context.

Regulatory Landscape and Acceptable Intake

Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict guidelines for the control of nitrosamine impurities in drug products. For **N-nitroso-desmethyl-diltiazem**, the FDA has set an acceptable intake (AI) limit of 100 ng/day. This limit was established based on a "read-across" approach from the well-characterized carcinogen N-nitrosornicotine (NNK)^[1]. The read-across approach is a toxicological assessment method that uses data from a structurally similar

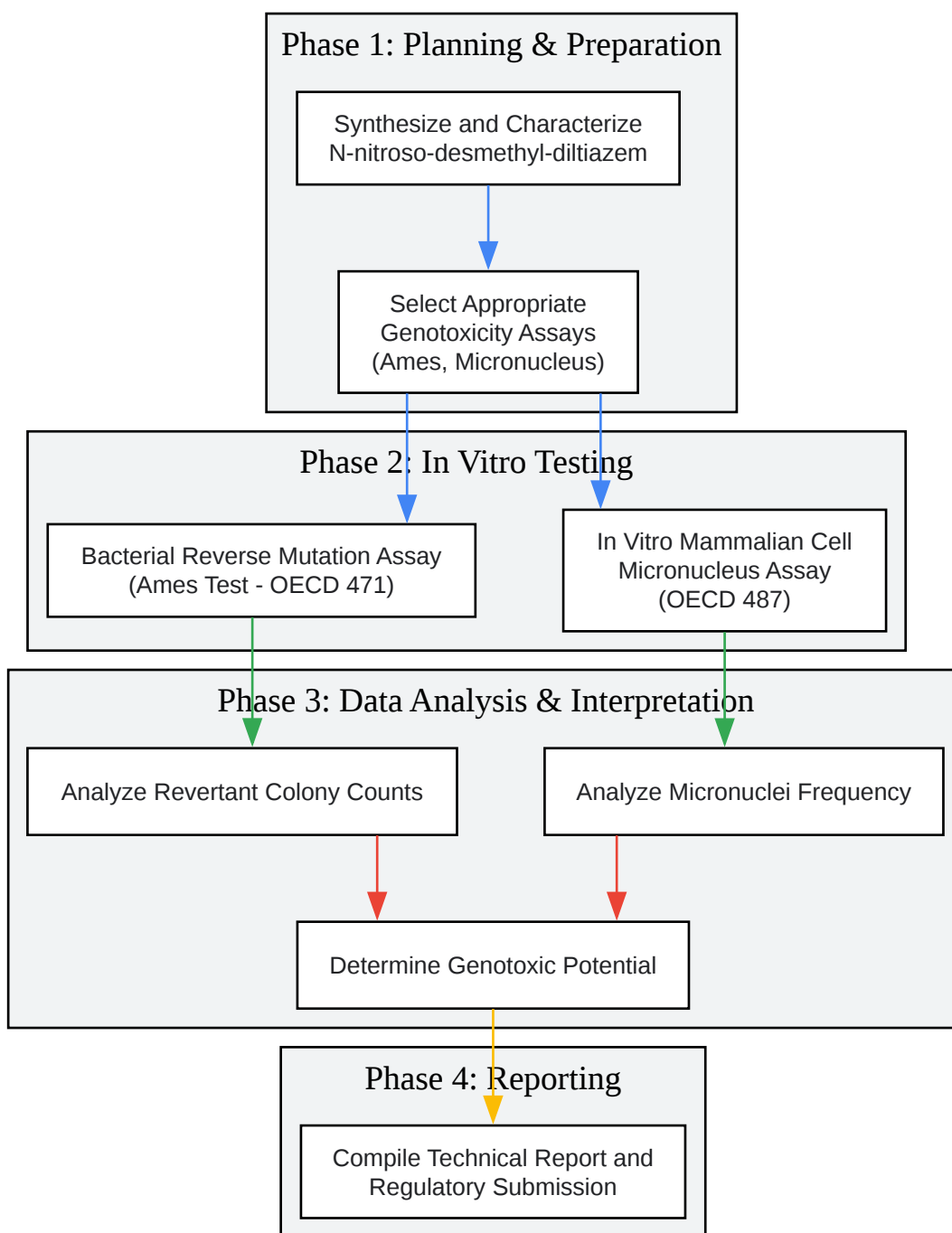
and well-studied substance to infer the properties of a substance with limited data. This underscores the presumed genotoxic potential of ND-diltiazem.

Core Genotoxicity Assessment Strategy

A standard battery of in vitro tests is typically employed to assess the genotoxic potential of pharmaceutical impurities. The core assays recommended by international guidelines, such as those from the International Council for Harmonisation (ICH), include a bacterial reverse mutation assay (Ames test) and an in vitro mammalian cell micronucleus assay.

Experimental Workflow for Genotoxicity Assessment

The following diagram illustrates a typical workflow for the genotoxic assessment of a nitrosamine impurity like ND-diltiazem.



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Genotoxicity Assessment Workflow

Experimental Protocols

Detailed methodologies for the key in vitro genotoxicity assays are crucial for ensuring the reliability and reproducibility of the results. The following sections outline the standard protocols

based on OECD guidelines.

Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

The Ames test is a widely used method to evaluate the potential of a substance to induce gene mutations.

Objective: To detect point mutations (base substitutions and frameshifts) induced by the test substance in histidine-requiring strains of *Salmonella typhimurium* and a tryptophan-requiring strain of *Escherichia coli*.

Methodology:

- **Tester Strains:** A minimum of five strains are typically used, including *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA (pKM101). These strains are selected to detect various types of mutations.
- **Metabolic Activation:** The assay is performed both in the presence and absence of a mammalian metabolic activation system (S9 mix), typically derived from the livers of rats pre-treated with an enzyme inducer like Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone. This is crucial as many nitrosamines are not mutagenic themselves but are converted to mutagenic metabolites by liver enzymes.
- **Exposure Conditions:** The pre-incubation method is generally recommended for nitrosamines. In this procedure, the tester strains are incubated with the test substance (with and without S9 mix) for a specific period (e.g., 20-30 minutes) before being plated on minimal glucose agar plates.
- **Dose Levels:** A preliminary cytotoxicity assay is performed to determine the appropriate concentration range. At least five different analyzable concentrations of the test substance are used in the main experiment.
- **Controls:**
 - **Negative (Solvent) Control:** The solvent used to dissolve the test substance.

- Positive Controls: Known mutagens are used to confirm the sensitivity of the tester strains and the activity of the S9 mix. Examples include sodium azide (for TA1535), 2-nitrofluorene (for TA98), and 2-aminoanthracene (for all strains in the presence of S9).
- Incubation: Plates are incubated at 37°C for 48-72 hours.
- Data Analysis: The number of revertant colonies per plate is counted. A positive result is indicated by a concentration-dependent increase in the number of revertant colonies and/or a reproducible increase of at least two-fold over the solvent control.

In Vitro Mammalian Cell Micronucleus Assay - OECD 487

This assay detects chromosomal damage by identifying micronuclei in the cytoplasm of interphase cells.

Objective: To identify substances that cause chromosomal damage (clastogenicity) or interfere with the mitotic apparatus (aneugenicity).

Methodology:

- Cell Lines: Commonly used cell lines include human peripheral blood lymphocytes, CHO, V79, or TK6 cells.
- Metabolic Activation: Similar to the Ames test, this assay is conducted with and without an exogenous S9 mix.
- Exposure and Harvest Time:
 - Short treatment with S9: Cells are exposed to the test substance for 3-6 hours, washed, and then harvested at a time equivalent to 1.5-2 normal cell cycle lengths after the beginning of treatment.
 - Continuous treatment without S9: Cells are exposed for 1.5-2 normal cell cycle lengths and harvested thereafter.
- Cytokinesis Block: Cytochalasin B is often added to the cell cultures to block cytokinesis, resulting in binucleated cells. This allows for the specific analysis of micronuclei in cells that have completed one mitotic division.

- **Dose Levels:** A preliminary cytotoxicity assay is performed to select at least three analyzable concentrations, with the highest concentration aiming for 50-60% cytotoxicity.
- **Controls:**
 - **Negative (Solvent) Control.**
 - **Positive Controls:** Known clastogens (e.g., mitomycin C) and aneugens (e.g., colchicine or vinblastine) are used with and without S9 mix.
- **Slide Preparation and Analysis:** Cells are harvested, stained, and at least 2000 binucleated cells per concentration are scored for the frequency of micronuclei.
- **Data Analysis:** A substance is considered positive if it induces a concentration-dependent increase in the frequency of micronucleated cells or a statistically significant increase at one or more concentrations.

Data Presentation

While specific quantitative data for the genotoxicity of **N-nitroso-desmethyl-diltiazem** is not publicly available, the following tables illustrate how results from these assays are typically presented.

Table 1: Illustrative Ames Test Results for a Hypothetical Nitrosamine Impurity

Tester Strain	Treatment	Concentration (μ g/plate)	Mean Revertants $\pm$ SD	Fold Increase
TA100 (-S9)	Solvent Control	0	120 $\pm$ 15	-
Compound X	1	135 $\pm$ 12	1.1	
5	150 $\pm$ 18	1.3		
10	180 $\pm$ 20	1.5		
50	210 $\pm$ 25	1.8		
100	250 $\pm$ 30	2.1		
Positive Control	1.5 (NaN ₃)	1150 $\pm$ 98	9.6	
TA100 (+S9)	Solvent Control	0	130 $\pm$ 18	-
Compound X	1	180 $\pm$ 22	1.4	
5	290 $\pm$ 35	2.2		
10	450 $\pm$ 48	3.5		
50	780 $\pm$ 75	6.0		
100	1250 $\pm$ 110	9.6		
Positive Control	1.0 (2-AA)	1500 $\pm$ 130	11.5	

SD: Standard Deviation; NaN₃: Sodium Azide; 2-AA: 2-Aminoanthracene

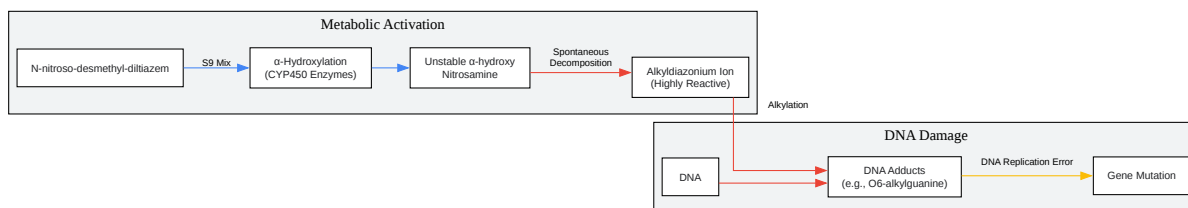
Table 2: Illustrative In Vitro Micronucleus Assay Results for a Hypothetical Nitrosamine Impurity

Treatment	Concentration (µg/mL)	Cytotoxicity (%)	No. of Binucleated Cells with Micronuclei (per 2000)	% Binucleated Cells with Micronuclei
-S9 (24h)	Solvent Control	0	25	1.25
Compound Y	5	5	28	1.40
10	15	35		
20	35	55		
40	55	80		
Positive Control	0.2 (MMC)	20	150	
+S9 (4h)	Solvent Control	0	28	1.40
Compound Y	10	8	40	1.40
25	20	65		
50	40	110		
100	60	180		
Positive Control	25 (CP)	30	200	

MMC: Mitomycin C; CP: Cyclophosphamide

Mechanism of Genotoxicity: Metabolic Activation of Nitrosamines

Nitrosamines, including presumably ND-diltiazem, are generally not directly genotoxic. They require metabolic activation, primarily by cytochrome P450 (CYP) enzymes in the liver, to exert their mutagenic effects. The key initial step is α -hydroxylation.



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Metabolic Activation of Nitrosamines

This metabolic activation pathway leads to the formation of highly reactive alkyldiazonium ions, which can then covalently bind to DNA, forming DNA adducts. If these adducts are not repaired by the cell's DNA repair machinery, they can lead to mispairing during DNA replication, resulting in permanent gene mutations.

Conclusion

The assessment of the genotoxic potential of **N-nitroso-desmethyl-diltiazem** is a critical step in ensuring the safety of diltiazem-containing drug products. While specific experimental data for this impurity are not readily available in the public domain, a comprehensive evaluation can be structured based on established regulatory principles and standardized in vitro genotoxicity assays. The Ames test and the in vitro micronucleus assay, conducted according to OECD guidelines, provide a robust framework for identifying potential mutagenic and clastogenic properties. The established acceptable intake limit for ND-diltiazem, based on a read-across from a potent carcinogen, highlights the importance of rigorous control and thorough risk assessment for this and other nitrosamine impurities in pharmaceuticals. Researchers and drug development professionals should adhere to these principles to ensure patient safety and regulatory compliance.

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References

- 1. Why EMA has done read-across for N-nitroso-desmethyl-doxylamine? - Limits of Nitrosamines - Nitrosamines Exchange [nitrosamines.usp.org]
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